

# Technical Monograph: Potassium Octadecanoate-2,2-D2

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Potassium octadecanoate-2,2-D2

CAS No.: 352438-86-9

Cat. No.: B1459247

[Get Quote](#)

## Core Identity & Physicochemical Profile[1][2][3][4]

**Potassium octadecanoate-2,2-D2** is the isotopically labeled potassium salt of stearic acid, where the two hydrogen atoms on the

-carbon (C2 position) are replaced by deuterium.[1] This specific labeling is critical for mechanistic studies involving fatty acid metabolism, specifically

-oxidation, and serves as a robust internal standard in quantitative mass spectrometry due to its resistance to hydrogen-deuterium exchange (HDX) under physiological conditions compared to carboxyl-protonated forms.[1]

## Chemical Specifications

Property	Specification
CAS Number	352438-86-9
Parent Acid CAS	19905-58-9 (Stearic acid-2,2-d2)
Unlabeled Salt CAS	593-29-3 (Potassium Stearate)
Chemical Formula	
Molecular Weight	~324.58 g/mol (Calculated)
Isotopic Purity	Typically 98 atom % D
Appearance	White to off-white crystalline powder
Solubility	Soluble in hot water, ethanol; slightly soluble in cold water
pKa (Parent Acid)	~4.75 (Carboxyl group)

## Structural Significance

The "2,2-D2" designation indicates labeling at the alpha-methylene group adjacent to the carboxylate head.

- Structure:
- Stability: The C-D bond is shorter and stronger than the C-H bond (Primary Kinetic Isotope Effect).[1] This position is strategically chosen to probe the initial step of -oxidation (dehydrogenation at the - positions) or to prevent metabolic degradation at the head group during short-term tracking.

## Synthesis & Preparation Protocol

While **Potassium Octadecanoate-2,2-D2** is available commercially, researchers often prepare it in situ or in bulk from the more stable parent acid (Stearic acid-2,2-d2) to ensure fresh stoichiometry and minimize hydrolysis.[1]

## Synthesis Workflow (Neutralization)[2][5]

The conversion relies on a stoichiometric neutralization of Stearic acid-2,2-d2 with Potassium Hydroxide (KOH) or Potassium Carbonate (

) in an alcoholic medium.[1]

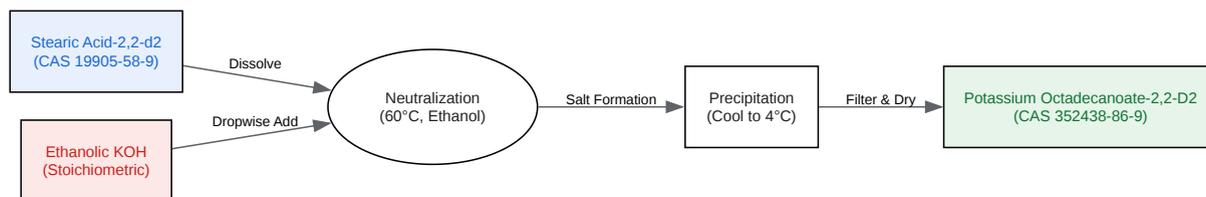
Reagents:

- Stearic acid-2,2-d2 (CAS: 19905-58-9)[2][3]
- 0.1 M Ethanolic KOH (Standardized)
- Anhydrous Ethanol (Solvent)[1]

Protocol:

- Dissolution: Dissolve 100 mg of Stearic acid-2,2-d2 in 10 mL of warm anhydrous ethanol ( ).
- Titration/Neutralization: Add equimolar 0.1 M Ethanolic KOH dropwise while stirring. Use phenolphthalein as an indicator if not using MS-grade reagents, or calculate precise stoichiometry to avoid excess alkali.[1]
- Crystallization: Cool the solution to to precipitate the potassium salt.
- Purification: Filter the precipitate and wash with cold acetone to remove unreacted fatty acid.
- Drying: Desiccate under vacuum over to remove residual solvent and moisture.[1]

## Synthesis Logic Diagram



[Click to download full resolution via product page](#)

Figure 1: Stoichiometric conversion of deuterated stearic acid to its potassium salt.

## Applications in Drug Development & Metabolomics[2][5]

### Quantitative Mass Spectrometry (LC-MS/GC-MS)

**Potassium octadecanoate-2,2-D2** is the "gold standard" internal standard (IS) for quantifying stearate levels in biological matrices (plasma, tissue homogenates).[1]

- Mechanism: It co-elutes (or elutes in close proximity) with endogenous stearate but is mass-shifted by +2 Da.[1]
- Advantage: Corrects for ionization suppression/enhancement and extraction efficiency variances. The potassium salt form is water-soluble, making it easier to spike into aqueous biological samples (plasma/serum) compared to the free acid.[1]

### Metabolic Flux Analysis (MFA)

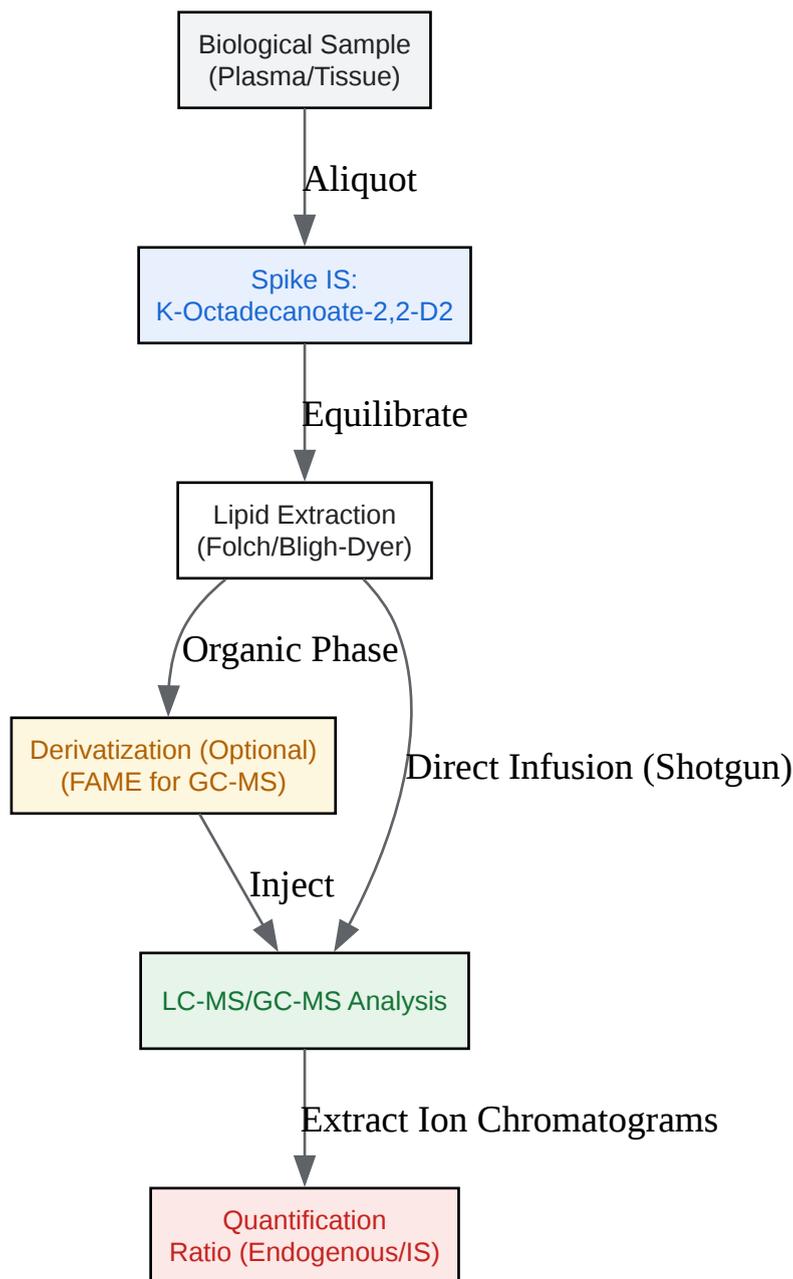
In drug development targeting metabolic disorders (e.g., NASH, diabetes), this compound tracks fatty acid oxidation rates.[1] The deuterium label at C2 is released as DHO (deuterated water) during the first turn of the

-oxidation spiral (Acyl-CoA Dehydrogenase step).[1]

- Readout: Measurement of

or mono-deuterated water in the medium correlates directly to oxidation activity.[1]

## Analytical Workflow: Internal Standard Protocol



[Click to download full resolution via product page](#)

Figure 2: Workflow for using **Potassium Octadecanoate-2,2-D2** as an Internal Standard.

## Handling, Stability, and Storage[1][5]

## Hygroscopicity Management

Potassium salts of fatty acids (soaps) are inherently hygroscopic.[1] Absorption of atmospheric moisture leads to hydrolysis, reverting the salt back to the protonated acid and KOH, which can alter stoichiometry and mass spec response.[1]

- Storage: Store in a tightly sealed vial under argon or nitrogen atmosphere.

- Temperature:

is recommended for long-term stability to prevent oxidation of the alkyl chain (though stearate is saturated and relatively resistant, the salt form can be reactive).[1]

- Desiccation: Always equilibrate to room temperature in a desiccator before weighing to prevent condensation.

## Solution Stability

- Aqueous Solutions: Solutions in water are alkaline (pH > 9).[1] They are prone to precipitation if the pH drops (reforming the insoluble acid).[1]
- Shelf Life: Aqueous stocks should be prepared fresh or aliquoted and frozen. Do not store dilute aqueous solutions in glass for prolonged periods due to potential alkali leaching; use polypropylene.[1]

## References

- PubChem. (2023).[1] Potassium Octadecanoate-D35 (Related Compound Structure Reference). Retrieved from [\[Link\]](#)[1]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Potassium octadecanoate-D35 | C18H35KO2 | CID 102601137 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. OCTADECANOIC-2,2-D2 ACID CAS#: 19905-58-9 \[amp.chemicalbook.com\]](#)
- [3. CAS \[chemicalbook.com\]](#)
- [To cite this document: BenchChem. \[Technical Monograph: Potassium Octadecanoate-2,2-D2\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1459247#cas-number-for-potassium-octadecanoate-2-2-d2\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)